

Molecular structure and weight of 4-chloro-3,5-dinitrobenzoic acid

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Compound of Interest

Compound Name: 4-Chloro-3,5-dinitrobenzoic acid

Cat. No.: B091040

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An In-depth Technical Guide to 4-chloro-3,5-dinitrobenzoic acid

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and applications of **4-chloro-3,5-dinitrobenzoic acid**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

4-chloro-3,5-dinitrobenzoic acid is a nitrated and chlorinated derivative of benzoic acid. It serves as a versatile intermediate in the synthesis of various organic compounds.^[1] Its chemical structure is characterized by a benzene ring substituted with a carboxylic acid group, a chlorine atom, and two nitro groups.

Molecular Structure

The molecular structure of **4-chloro-3,5-dinitrobenzoic acid** consists of a benzoic acid core. A chlorine atom is located at position 4, and two nitro groups (NO_2) are at positions 3 and 5 relative to the carboxylic acid group (-COOH).

Caption: Molecular Structure of **4-chloro-3,5-dinitrobenzoic acid**.

Physicochemical Properties

The compound is typically a light yellow crystalline powder.^{[1][2]} Key quantitative data are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₇ H ₃ ClN ₂ O ₆	[1] [3] [4]
Molecular Weight	246.56 g/mol	[1] [3] [4] [5]
CAS Number	118-97-8	[1] [2] [3] [4]
Appearance	Light yellow crystalline powder	[1] [2]
Melting Point	158 - 164 °C	[1]
159 - 162 °C (lit.)	[2] [6]	
Boiling Point	315 °C (lit.)	[1]
IUPAC Name	4-chloro-3,5-dinitrobenzoic acid	[3] [5]
SMILES	OC(=O)C1=CC(=C(Cl)C(=C1)- -INVALID-LINK--O)-- INVALID-LINK--O	[3]
InChIKey	PCTFIHOVQYYAMH- UHFFFAOYSA-N	[3]

Synthesis and Experimental Protocols

4-chloro-3,5-dinitrobenzoic acid is synthesized through the nitration of 4-chlorobenzoic acid. [\[7\]](#)[\[8\]](#) The process involves using a mixture of sulfuric acid and nitric acid as the nitrating agent.

Synthesis Protocol

A common laboratory-scale synthesis protocol is detailed below.

Materials:

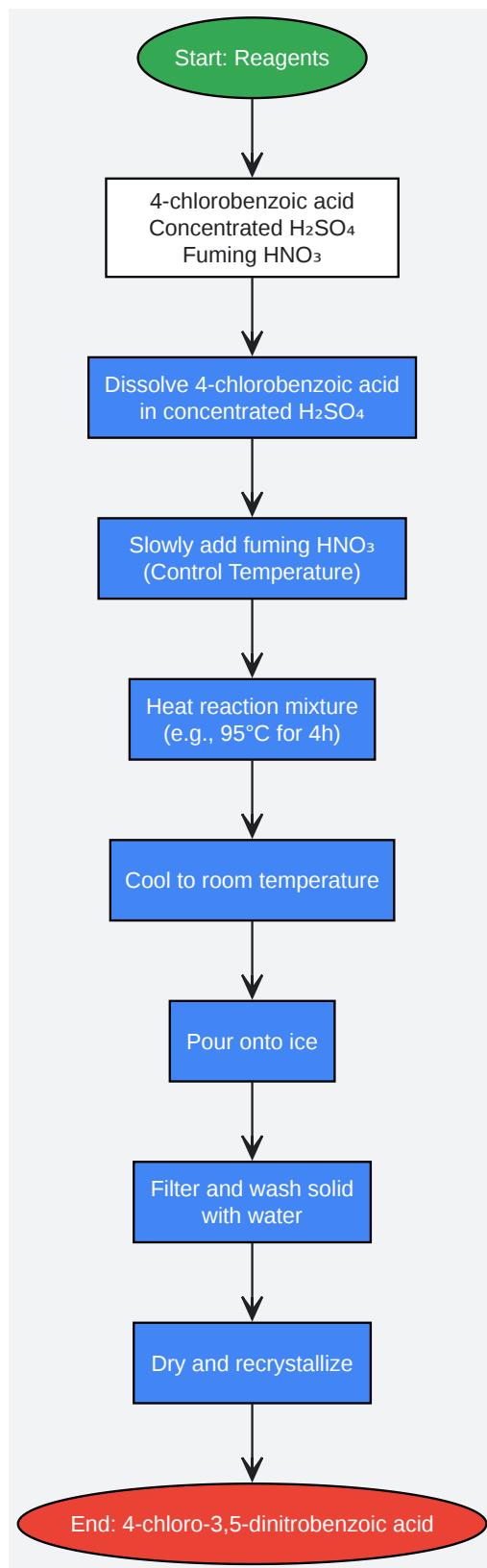
- 4-chlorobenzoic acid (starting material)
- Concentrated Sulfuric Acid (H₂SO₄)
- Fuming Nitric Acid (HNO₃) or Potassium Nitrate (KNO₃)[\[2\]](#)

- Ice

Procedure:

- Reaction Setup: In a suitable reaction flask equipped with a stirrer, thermometer, and reflux condenser, dissolve 4-chlorobenzoic acid in concentrated sulfuric acid.
- Nitration: Slowly add the nitrating agent (e.g., fuming nitric acid or potassium nitrate) to the solution. The temperature should be carefully controlled during the addition.
- Heating: Heat the reaction mixture to the optimal temperature (e.g., 90-125°C) and maintain it for a specified duration (e.g., 2-4 hours) to ensure the completion of the reaction.[2][7]
- Work-up: After the reaction is complete, cool the mixture to room temperature.
- Precipitation: Pour the cooled reaction mixture onto crushed ice to precipitate the solid product.
- Isolation: Filter the resulting light yellow solid and wash it with water until it is free of acid.
- Drying and Purification: Dry the crude product. It can be further purified by recrystallization from solvents like ethanol/water or benzene.[2]

A reported synthesis achieved a yield of approximately 87.2% under optimized conditions: a reaction time of 4 hours at a nitration temperature of 95°C.[7]

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Caption: Workflow for the synthesis of **4-chloro-3,5-dinitrobenzoic acid**.

Spectroscopic Data

Characterization of **4-chloro-3,5-dinitrobenzoic acid** is typically performed using various spectroscopic methods. While detailed spectra are beyond the scope of this guide, ¹H NMR, IR, and Mass Spectrometry data are available in chemical databases for this compound.[9][10] These techniques are crucial for confirming the structure and purity of the synthesized product.

Applications in Research and Development

4-chloro-3,5-dinitrobenzoic acid is a valuable building block in several areas:

- Pharmaceutical Synthesis: It serves as an intermediate in the synthesis of pharmaceuticals, such as the anti-allergic drug Lodoxamide.[2]
- Agrochemicals: The compound is used in the production of herbicides and fungicides.[1][11]
- Dye Industry: It is also utilized as an intermediate in the manufacturing of dyes.[1][11][12]
- Material Science: It has applications in the synthesis of heat-resistant explosives.[7]
- Biochemical Research: Due to its reactivity, it is used as a chemical modification agent for studying proteins. It has been used to modify lysine residues in proteins such as cobra venom cardiotoxin, plastocyanin, and the K99 fibrillar subunit of *E. coli* to investigate structure-function relationships.

Safety and Handling

4-chloro-3,5-dinitrobenzoic acid is classified as an irritant. It is known to cause skin and serious eye irritation.[5][6] Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety goggles, and a dust mask. It should be stored in a cool, dry, and well-ventilated area.

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